

Personal protective equipment for handling Dipyridamole

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Compound of Interest

Compound Name: Dipyridamole

Cat. No.: B1670753

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Essential Safety and Handling Guide for Dipyridamole

This guide provides crucial safety and logistical information for laboratory professionals handling **Dipyridamole**. Adherence to these procedures is vital for ensuring a safe laboratory environment and minimizing exposure risks.

Personal Protective Equipment (PPE) and Handling

When handling **Dipyridamole**, it is imperative to use appropriate personal protective equipment to prevent skin and eye contact, as well as inhalation of the powdered form.^[1] Engineering controls such as local exhaust ventilation should be in place to minimize dust and fume generation.^[1]

Recommended Personal Protective Equipment:

- Eye Protection: Wear safety glasses with side-shields or chemical safety goggles.^{[2][3]}
- Hand Protection: Chemical-resistant, impervious gloves are required.^[2]
- Skin and Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.^{[1][3]} In cases of potential splashing or significant exposure, additional protective clothing may be necessary.

- Respiratory Protection: For operations that may generate dust, a NIOSH-approved dust respirator should be used.^[1] In situations with anticipated incidental or accidental exposure, a positive air-purifying respirator (PAPR) or air-supplied respirators should be considered.^[1]

General Handling Procedures:

- Work in a well-ventilated area, preferably in a chemical fume hood.^[1]
- Avoid generating dust.^[1] Use procedures like dampening the powder with water before sweeping if necessary.^[1]
- Ground all equipment containing the material to prevent static discharge.^[4]
- Do not eat, drink, or smoke in areas where **Dipyridamole** is handled.^[1]
- Wash hands thoroughly with soap and water after handling.^[1]
- Store **Dipyridamole** in a tightly closed, light-resistant container in a cool, well-ventilated area, away from heat and sources of ignition.^[4]
- Avoid contact with oxidizing agents.^[1]

Quantitative Safety Data

The following table summarizes key quantitative toxicity data for **Dipyridamole**.

Toxicity Data	Species	Dose
Oral LD50 (Lethal Dose, 50%)	Rat	8400 mg/kg
Oral LD50 (Lethal Dose, 50%)	Mouse	2150 mg/kg
Intraperitoneal LD50 (Lethal Dose, 50%)	Mouse	150 mg/kg
Intraperitoneal LD50 (Lethal Dose, 50%)	Rat	1260 mg/kg
Subcutaneous LD50 (Lethal Dose, 50%)	Rat	1650 mg/kg
Subcutaneous LD50 (Lethal Dose, 50%)	Mouse	2700 mg/kg
Intravenous LD50 (Lethal Dose, 50%)	Rat	195 mg/kg
Intravenous LD50 (Lethal Dose, 50%)	Mouse	150 mg/kg
Oral TDLO (Lowest Published Toxic Dose)	Mouse	300 mg/kg
Oral TDLO (Lowest Published Toxic Dose)	Woman	35 mg/kg
Oral LDLo (Lowest Published Lethal Dose)	Man	1.429 mg/kg

Source: Cayman Chemical Safety Data Sheet, Santa Cruz Biotechnology Material Safety Data Sheet^[1]

Emergency Procedures

Immediate and appropriate action is critical in the event of an emergency involving **Dipyridamole**.

Spill Response:

- Minor Spills:
 - Avoid breathing dust and contact with skin and eyes.[\[1\]](#)
 - Wear appropriate PPE (gloves, safety glasses, respirator).[\[1\]](#)
 - Use dry clean-up procedures; avoid generating dust.[\[1\]](#)
 - Vacuum or sweep up the material. A vacuum cleaner with a HEPA filter is recommended.
[\[1\]](#)
 - Place the collected material in a sealed container for disposal.[\[1\]](#)
- Major Spills:
 - Evacuate the area and alert emergency responders.[\[1\]](#)
 - Prevent the spillage from entering drains or water courses.[\[1\]](#)
 - Control personal contact by wearing appropriate protective clothing.[\[1\]](#)
 - Follow the clean-up procedures for minor spills.[\[1\]](#)
 - Wash the spill area with large amounts of water and prevent runoff into drains.[\[1\]](#)

Personal Exposure:

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do. Seek medical attention if irritation persists.[\[3\]](#)[\[4\]](#)
- Skin Contact: Remove contaminated clothing and wash the affected skin with soap and water.[\[4\]](#) Seek medical attention if irritation develops.[\[4\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide oxygen. If the person is not breathing, give artificial respiration. Seek medical attention.[\[4\]](#)
- Ingestion: Do NOT induce vomiting. If the person is conscious, have them drink water (two glasses at most). Seek immediate medical advice and show the container or label.[\[4\]](#)[\[5\]](#) In

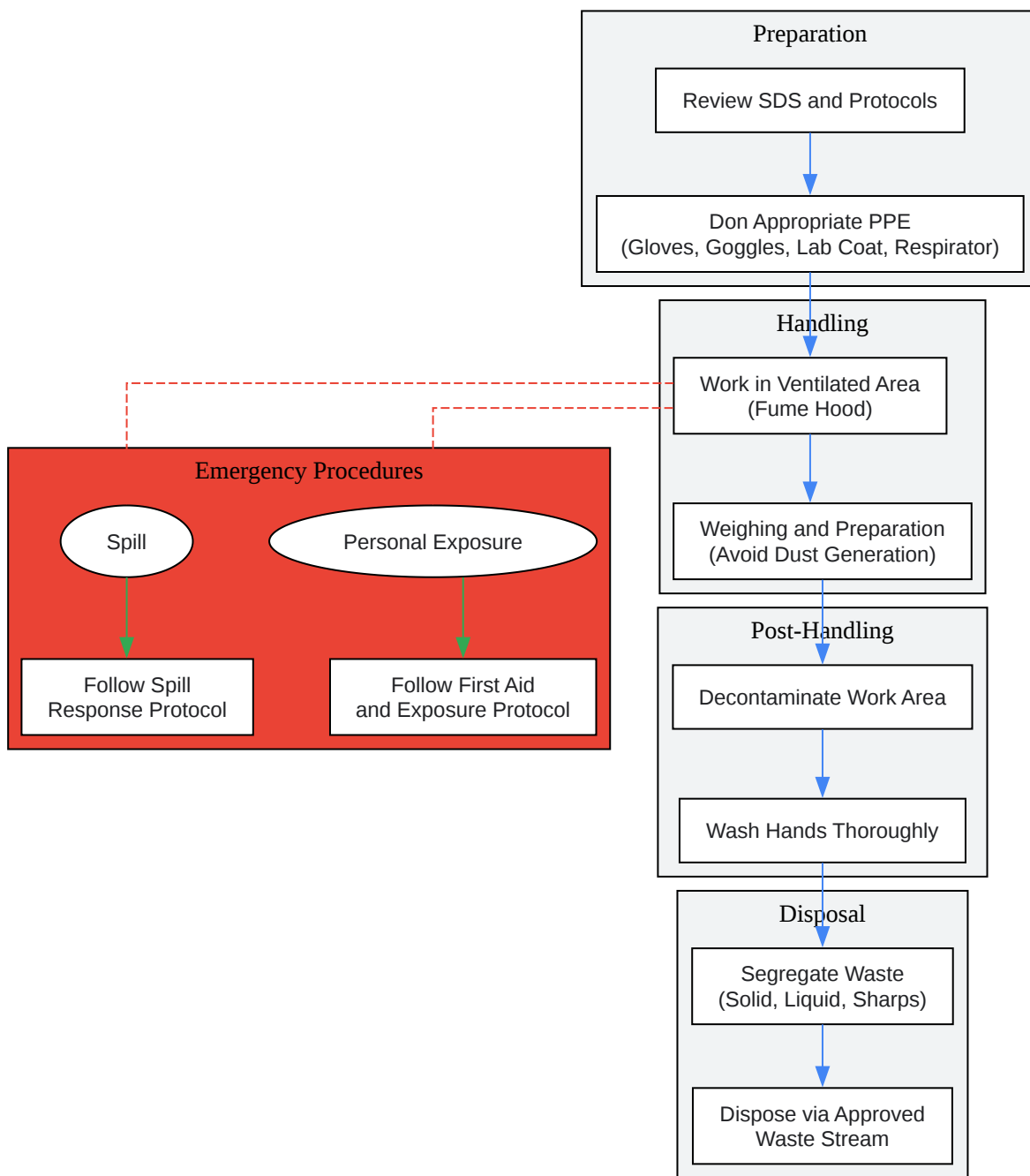
case of overdose, contact a poison control center immediately.[6]

Disposal Plan

Proper disposal of **Dipyridamole** and its containers is essential to prevent environmental contamination.

- **Unused Material:** If possible, recycle unused material.[1] If recycling is not an option, consult with your institution's waste management authority for proper disposal procedures.[1]
- **Waste Material:** Dispose of waste **Dipyridamole** by burial in a licensed landfill or by incineration in a licensed facility, potentially after mixing with a suitable combustible material. [1]
- **Contaminated Containers:** Decontaminate empty containers thoroughly. Observe all label safeguards until the containers are cleaned or destroyed.[1]
- **Wash Water:** Do not allow wash water from cleaning equipment to enter drains.[1] Collect all wash water for appropriate treatment before disposal.[1]

Experimental Workflow for Safe Handling of Dipyridamole



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